

Comparative study of the dyeing properties of Purpurin and synthetic red dyes.

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Compound of Interest

Compound Name: *Purpurin*

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A Comparative Analysis of Dyeing Properties: Purpurin vs. Synthetic Red Dyes

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the dyeing properties of **Purpurin**, a natural anthraquinone dye, and a representative synthetic red dye, C.I. Reactive Red 195. The following sections present a summary of their performance based on experimental data, detailed experimental protocols for dyeing and fastness testing, and visualizations of their chemical structures and the dyeing process.

Data Presentation: Comparative Dyeing Properties on Cotton

The following table summarizes the typical colorfastness properties of **Purpurin** (derived from studies on madder, which contains **Purpurin**) and C.I. Reactive Red 195 on cotton fabric. The ratings are based on the ISO grading system, where 5 is excellent and 1 is poor. It is important to note that a direct comparison from a single study under identical conditions is not readily available in the public domain; therefore, these values are compiled from multiple sources to provide a representative comparison.

Property	Test Method	Purpurin (from Madder) on Cotton	C.I. Reactive Red 195 on Cotton
Wash Fastness (Color Change)	ISO 105-C06	3-4[1]	4-5[2][3]
Wash Fastness (Staining)	ISO 105-C06	3-4[1]	4-5[2][3]
Light Fastness	ISO 105-B02	4[4]	3-4 (in lighter shades) to 5-6[5][6]
Rubbing Fastness (Dry)	ISO 105-X12	4-5[1]	4-5[7]
Rubbing Fastness (Wet)	ISO 105-X12	3-4[4]	3-4[7]

Key Observations

Synthetic reactive red dyes, such as C.I. Reactive Red 195, generally exhibit excellent wash fastness due to the formation of strong covalent bonds with cellulosic fibers.[8] Natural dyes like **Purpurin**, which are typically applied with a mordant, can achieve good fastness properties, although they may not consistently reach the same high levels of wash fastness as reactive dyes.[9] The light fastness of reactive dyes can be moderate in lighter shades, while some natural dyes can offer good resistance to fading.[4][5] Both dye types can achieve very good to excellent dry rubbing fastness.

Experimental Protocols

The following are detailed methodologies for dyeing cotton fabric with **Purpurin** (using a mordanting process) and C.I. Reactive Red 195, as well as the standard ISO test methods for evaluating colorfastness.

Dyeing Protocol for Purpurin on Cotton (Pre-mordanting)

- **Scouring of Cotton:** The cotton fabric is first washed in a solution containing 5 g/L of a non-ionic detergent and 2 g/L of sodium carbonate at 60°C for 30 minutes to remove impurities. The fabric is then thoroughly rinsed with distilled water and dried.
- **Mordanting:** The scoured cotton is treated with a 15% on weight of fabric (o.w.f.) solution of alum (potassium aluminum sulfate) at a liquor ratio of 1:40. The temperature is raised to 80°C and maintained for 1 hour. The fabric is then squeezed and dried without rinsing.
- **Dyeing:** A dyebath is prepared with **Purpurin** (or madder extract containing **Purpurin**) at a concentration of 5% o.w.f. and a liquor ratio of 1:40. The mordanted cotton fabric is introduced into the dyebath at 40°C. The temperature is gradually raised to 90°C over 30 minutes and dyeing is continued for 1 hour.
- **Post-treatment:** The dyed fabric is rinsed with cold water, followed by soaping with a 2 g/L non-ionic detergent solution at 60°C for 15 minutes to remove unfixed dye. Finally, the fabric is rinsed thoroughly and air-dried.

Dyeing Protocol for C.I. Reactive Red 195 on Cotton

- **Scouring of Cotton:** The cotton fabric is scoured as described in the **Purpurin** protocol.
- **Dyeing:** The dyeing is carried out in a dyebath with a liquor ratio of 1:20.
 - The dyebath is set at 40°C with 2% o.w.f. C.I. Reactive Red 195.
 - The scoured cotton fabric is immersed in the dyebath and the machine is run for 10 minutes.
 - Glauber's salt (sodium sulfate) is added in portions over 30 minutes to a final concentration of 60 g/L.
 - The temperature is raised to 60°C and run for 30 minutes.
 - Soda ash (sodium carbonate) is added in portions over 15 minutes to a final concentration of 20 g/L to fix the dye.
 - The dyeing is continued at 60°C for a further 60 minutes.

- Post-treatment:
 - The dyed fabric is rinsed with cold water.
 - A neutralization step is carried out with 1 g/L acetic acid at 40°C for 10 minutes.
 - Soaping is performed with 2 g/L of a non-ionic detergent at 95°C for 15 minutes.
 - The fabric is then rinsed with hot and cold water and air-dried.

Colorfastness Testing Protocols

- Wash Fastness (ISO 105-C06): A specimen of the dyed fabric, in contact with a multi-fiber adjacent fabric, is mechanically agitated in a soap solution under specified conditions of time and temperature. The change in color of the specimen and the staining of the adjacent fabric are assessed using grey scales.[\[2\]](#)[\[10\]](#)[\[11\]](#)
- Light Fastness (ISO 105-B02): A specimen of the dyed fabric is exposed to artificial light from a xenon arc lamp under specified conditions, alongside a set of blue wool standards. The light fastness is assessed by comparing the fading of the specimen with that of the standards.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Rubbing Fastness (ISO 105-X12): A specimen of the dyed fabric is rubbed with a dry and a wet white cotton cloth using a crockmeter. The amount of color transferred to the white cloths is assessed using the grey scale for staining.[\[15\]](#)

Mandatory Visualizations

Molecular Structures

C.I. Reactive Red 195 (Synthetic Azo Dye)

rr195

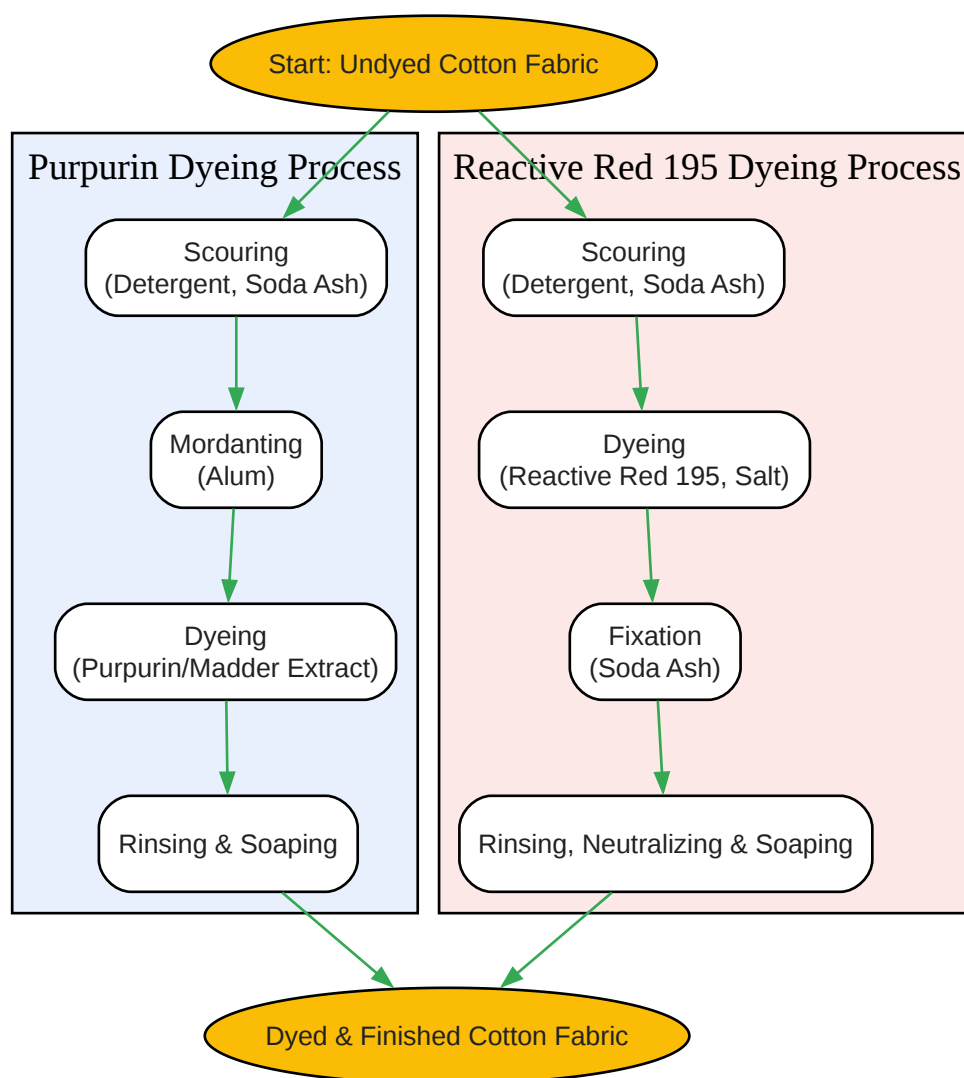
Purpurin (Natural Anthraquinone Dye)

purpurin

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Caption: Molecular structures of **Purpurin** and C.I. Reactive Red 195.

Experimental Workflow: Cotton Dyeing



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Caption: Comparative workflow of cotton dyeing with **Purpurin** and Reactive Red 195.

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